

An In-depth Technical Guide to PROTAC BRD4 Degradator-15

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Compound of Interest

Compound Name: PROTAC BRD4 Degradator-15

Cat. No.: B11937689

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **PROTAC BRD4 Degradator-15**, a potent and selective degrader of the bromodomain and extra-terminal domain (BET) protein BRD4. This document details its mechanism of action, physicochemical properties, and biological activity, supported by experimental data and protocols.

Core Compound Information

PROTAC BRD4 Degradator-15 is a heterobifunctional molecule designed to induce the degradation of BRD4 through the ubiquitin-proteasome system. It achieves this by simultaneously binding to BRD4 and the von Hippel-Lindau (VHL) E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of BRD4.

Property	Value
CAS Number	2417370-67-1[1][2][3][4]
Molecular Formula	C ₅₇ H ₆₂ F ₂ N ₁₀ O ₁₀ S ₂ [2][4]
Molecular Weight	1149.29 g/mol [2][4]
Mechanism of Action	VHL-dependent BRD4 protein degradation[5]

Quantitative Biological Data

PROTAC BRD4 Degradator-15 has demonstrated potent activity in various biochemical and cellular assays. The following tables summarize the key quantitative data available for this compound.

Table 2.1: Biochemical Activity

Target	Assay Type	IC ₅₀ (nM)	Reference
BRD4 BD1	Binding	7.2	[3] [4] [5]
BRD4 BD2	Binding	8.1	[3] [4] [5]

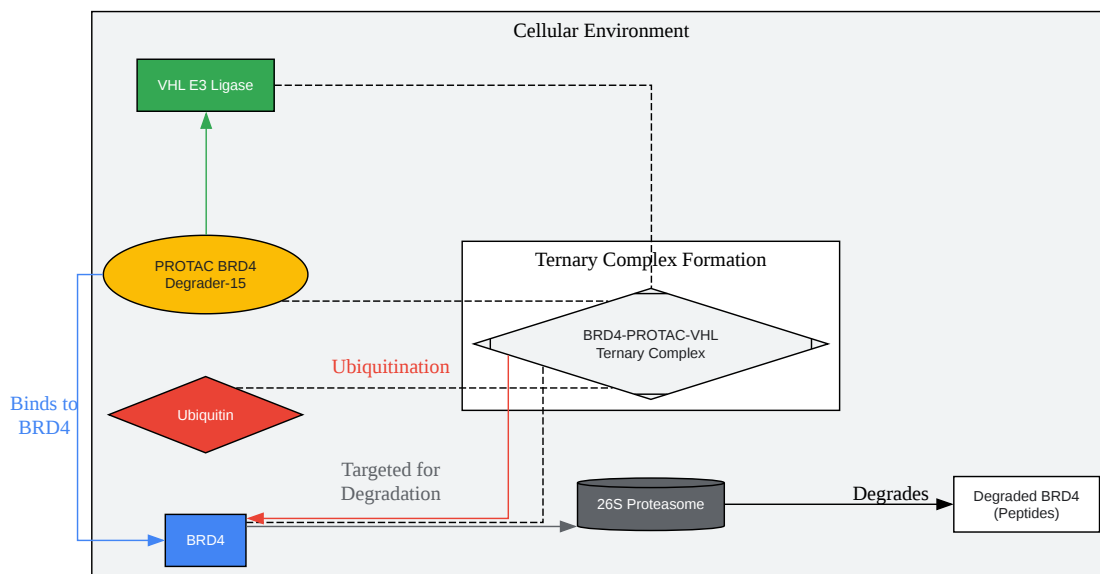
Table 2.2: Cellular Activity

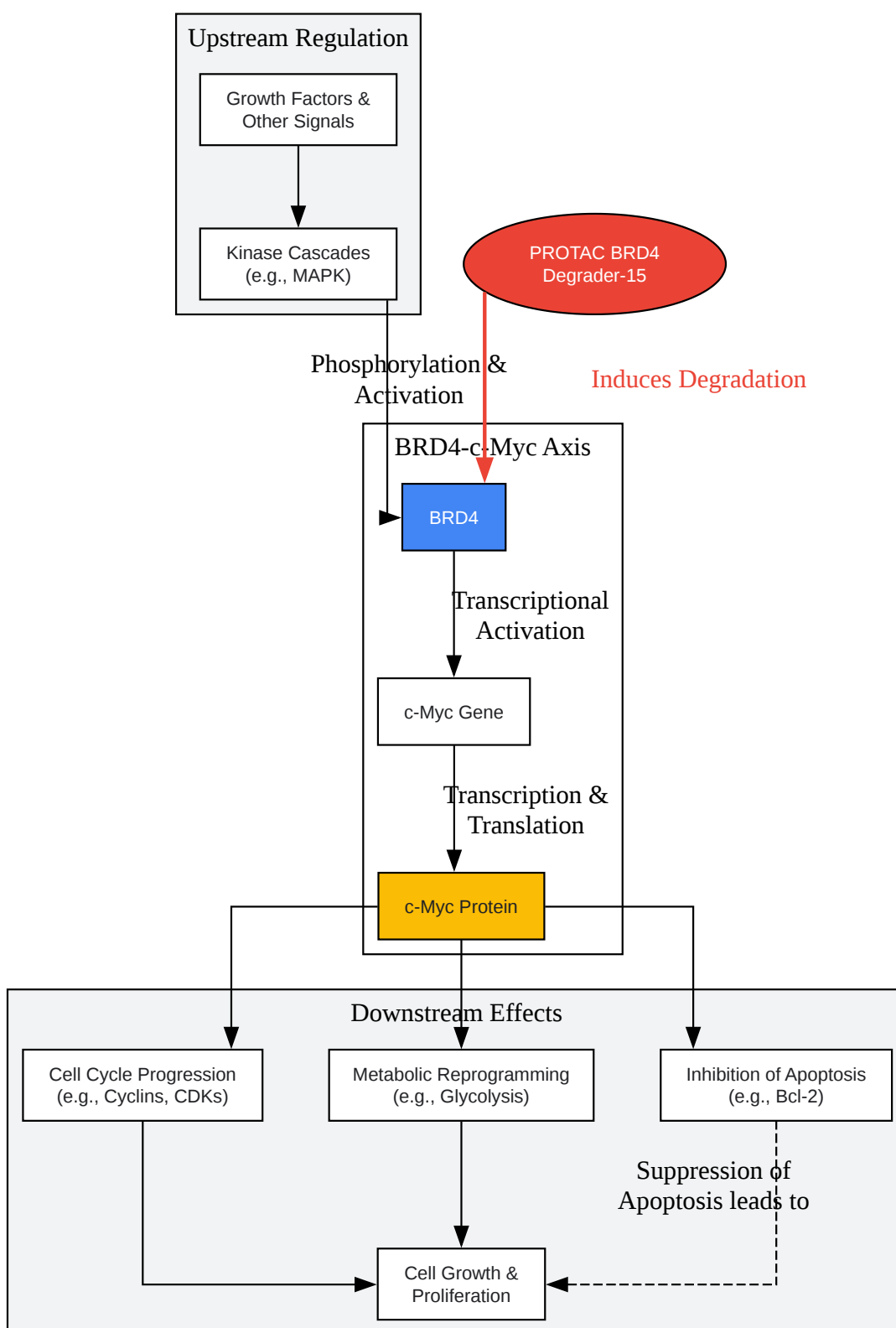
Cell Line	Assay Type	Endpoint	Value (nM)	Treatment Duration	Reference
PC3	Protein Degradation	DC ₅₀	Potent	Not Specified	[3] [4] [5]
MV4-11	MYC Transcript Suppression	IC ₅₀	15	4 hours	[5]
HL-60	Proliferation Inhibition	IC ₅₀	4.2	6 days	[5]
PC3-S1	Proliferation Inhibition	IC ₅₀	91	6 days	[5]

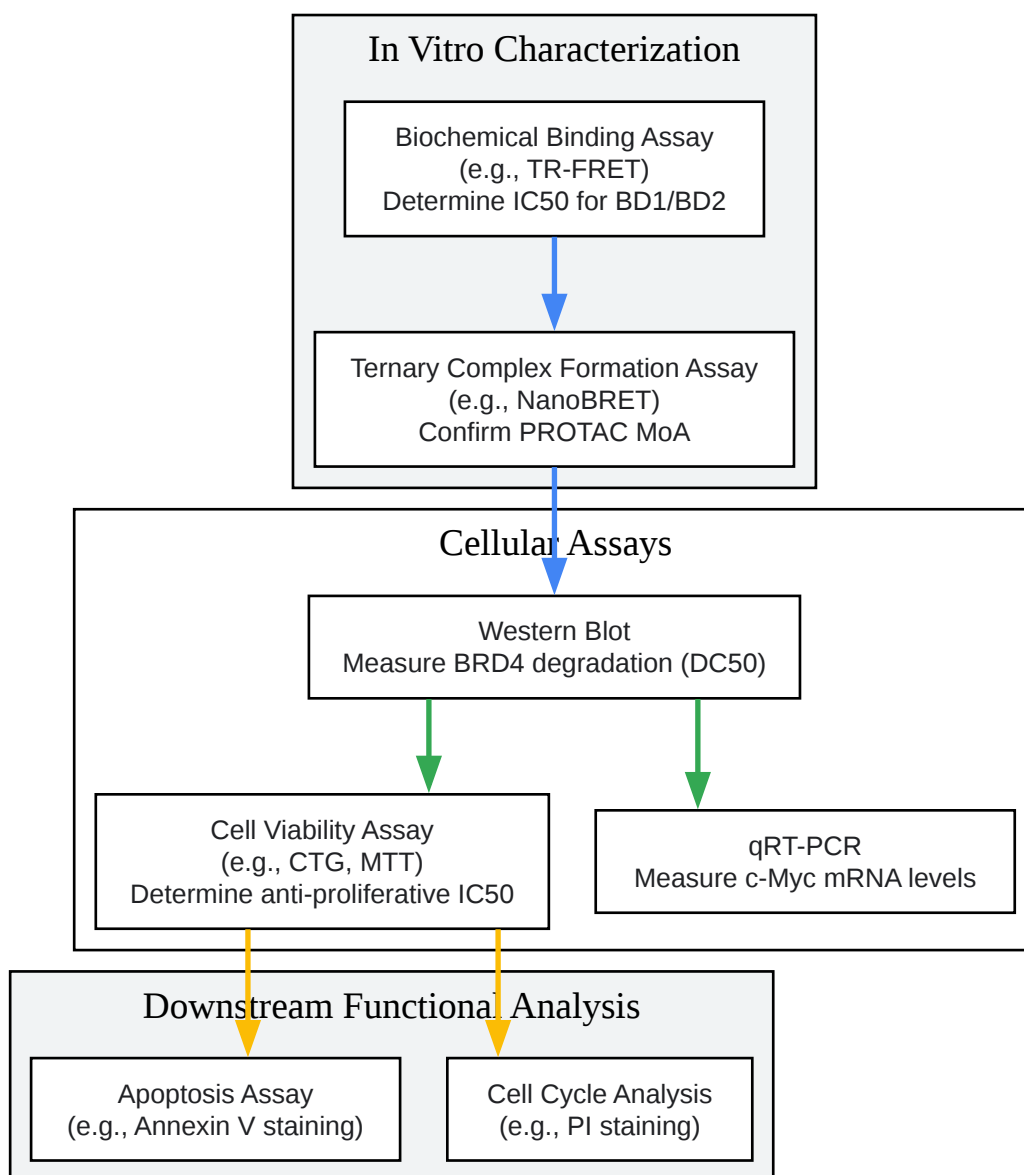
Mechanism of Action and Signaling Pathway

PROTAC BRD4 Degradator-15 functions by hijacking the cell's natural protein disposal system. The molecule forms a ternary complex with BRD4 and the VHL E3 ligase, bringing them into close proximity. This induced proximity facilitates the transfer of ubiquitin from the E2-conjugating enzyme to BRD4, marking it for degradation by the 26S proteasome. The degradation of BRD4, a key transcriptional coactivator, leads to the downregulation of its target

genes, most notably the proto-oncogene c-Myc. The suppression of c-Myc and its downstream targets inhibits cell proliferation and promotes apoptosis in cancer cells.







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